chemical structure of 3-Chlorotoluene-2,4,6-d3

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Compound of Interest

Compound Name:	*3-Chlorotoluene-2,4,6-d3*
CAS No.:	*1219803-79-8*
Cat. No.:	*B581593*

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Technical Monograph: 3-Chlorotoluene-2,4,6-d3

Structural Characterization, Synthetic Logic, and Bioanalytical Utility

Executive Summary

3-Chlorotoluene-2,4,6-d3 (CAS: 1219803-79-8) represents a high-fidelity stable isotope-labeled internal standard (SIL-IS) utilized critically in environmental forensics and drug metabolism/pharmacokinetics (DMPK). Distinguished by its specific deuterium incorporation at the ortho and para positions relative to the methyl group, this isotopologue offers superior resistance to H/D back-exchange compared to randomly labeled analogs. This guide provides a comprehensive technical analysis of its chemical structure, the mechanistic basis of its synthesis, and its validation in mass spectrometry-based quantitation.

Part 1: Chemical Identity & Physiochemical Properties

The specific substitution pattern of **3-Chlorotoluene-2,4,6-d3** is not arbitrary; it follows the thermodynamic control of electrophilic aromatic substitution. The deuterium atoms are located

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at the most electron-rich positions of the benzene ring, activated by the methyl group and the chlorine atom.

Table 1: Physiochemical Specifications[1]

Property	Specification	Technical Note
Chemical Name	3-Chlorotoluene-2,4,6-d3	Also cited as m-Chlorotoluene-d3
CAS Registry	1219803-79-8	Distinct from unlabelled (108-41-8)
Formula	$C_7H_4ClD_3$	
Molecular Weight	129.60 g/mol	+3.02 Da shift vs. native (126.58)
Isotopic Purity	≥ 98 atom % D	Critical to minimize M+0 interference
Boiling Point	~160–162 °C	Similar to native; D-substitution slightly lowers BP (inverse isotope effect)
Solubility	Chloroform, Methanol, DMSO	Lipophilic; low aqueous solubility

Part 2: Synthetic Pathways & Deuterium Incorporation

The Mechanistic Logic of Regioselectivity

The synthesis of the 2,4,6-d3 isomer is a textbook example of directed electrophilic aromatic substitution.

- Directing Effects:
  - Methyl Group (C1): Strongly activating, ortho/para director.
  - Chlorine Atom (C3): Deactivating, but ortho/para director.

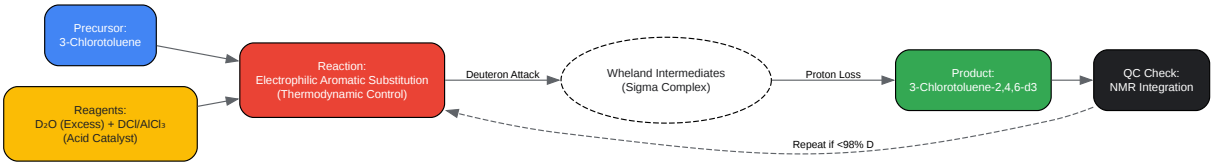
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- Synergy:
  - Position 2:Ortho to Methyl, Ortho to Chlorine. (Highly Activated)
  - Position 4:Para to Methyl, Ortho to Chlorine. (Highly Activated)
  - Position 6:Ortho to Methyl, Para to Chlorine. (Highly Activated)
  - Position 5:Meta to both groups. (Least Activated)

Therefore, acid-catalyzed Hydrogen-Deuterium (H/D) exchange utilizing D_2O and a Lewis acid or deuterated mineral acid (DCl) selectively labels positions 2, 4, and 6.

Experimental Workflow: Acid-Catalyzed Exchange

The following DOT diagram illustrates the self-validating synthesis loop, ensuring high isotopic enrichment.



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Figure 1: Acid-catalyzed H/D exchange mechanism targeting the electronically activated 2, 4, and 6 positions.

Part 3: Analytical Validation

Trustworthiness in using this compound relies on verifying that the deuterium is exactly where claimed.

Nuclear Magnetic Resonance (NMR) Validation

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The ^{1}H-NMR spectrum provides the definitive structural proof.

- Native 3-Chlorotoluene: Shows a complex aromatic region (4 protons) and a methyl singlet.
- **3-Chlorotoluene-2,4,6-d3**:
  - Aromatic Region: The signals corresponding to positions 2, 4, and 6 disappear (silent in ^{1}H-NMR).
  - Remaining Signal: Only the proton at Position 5 remains. It appears as a singlet (or a finely split triplet due to weak J coupling with adjacent Deuteriums).
  - Integration Ratio: The integration of the Methyl group (3H) to the Aromatic region (1H) shifts from 3:4 (native) to 3:1 (deuterated).

Mass Spectrometry (MS) Validation[2]

- Mass Shift: The molecular ion peak (M^+) shifts from m/z 126 to m/z 129.
- Isotopic Clustering: The presence of Chlorine (^{35}Cl/^{37}Cl ratio of ~3:1) creates a characteristic "M" and "M+2" pattern.
  - Native: 126 (100%), 128 (32%).
  - d3-Label: 129 (100%), 131 (32%).
  - Note: Any signal at m/z 126 indicates incomplete deuteration (isotopic impurity), which must be <2% for quantitative accuracy.

Part 4: Applications in DMPK & Bioanalysis

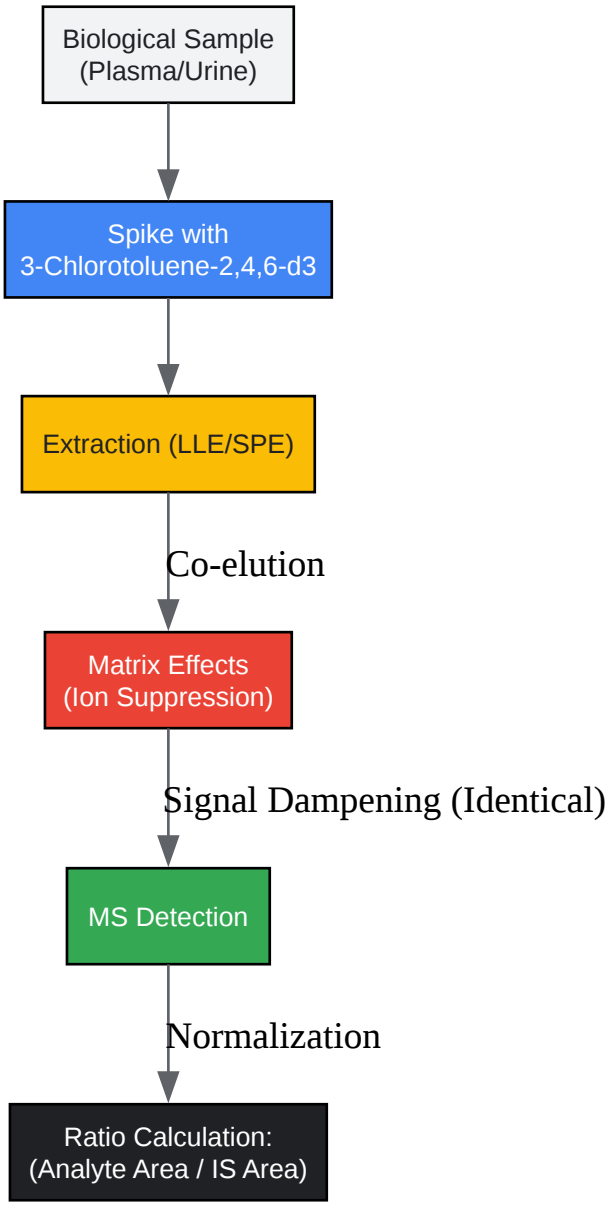
The "Gold Standard" Internal Standard

In quantitative LC-MS/MS or GC-MS, **3-Chlorotoluene-2,4,6-d3** is superior to structural analogs (surrogates) because it shares the exact physicochemical properties of the analyte but is mass-differentiated.

Mechanism of Error Correction

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It corrects for Matrix Effects (Ion Suppression/Enhancement).[1][2] Because the deuterated standard co-elutes with the analyte, any suppression affecting the analyte affects the standard equally.



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Figure 2: Workflow demonstrating how the SIL-IS corrects for matrix-induced ionization suppression.

Kinetic Isotope Effect (KIE) Studies

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This molecule is also used to probe metabolic pathways.

- Metabolic Stability: If the primary metabolic route involves oxidation of the aromatic ring (e.g., arene oxide formation), the presence of Deuterium at 2,4,6 will significantly slow down the reaction rate (

) due to the stronger C-D bond.

- Pathway Identification: If the reaction rate remains unchanged, metabolism likely occurs at the methyl group (oxidation to benzyl alcohol) or the chlorine (displacement), as these sites are not deuterated.

References

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Sources

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- 2. resolvemass.ca [resolvemass.ca]
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